

Thermodynamic Properties of Diglycolic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: Diglycolic acid

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Introduction

Diglycolic acid (2,2'-Oxydiacetic acid), a dicarboxylic acid, is a compound of significant interest in various scientific fields. It is a known toxic metabolite of diethylene glycol, a potent nephrotoxicant. Understanding its thermodynamic properties is crucial for predicting its behavior in biological systems, for the development of potential chelating agents, and for its application in chemical synthesis. This guide provides a comprehensive overview of the known thermodynamic properties of **diglycolic acid**, details the experimental methodologies for their determination, and visualizes its key toxicological pathway.

Physicochemical and Thermodynamic Data

The following tables summarize the available quantitative data for **diglycolic acid**. It is important to note that while some data are derived from experimental measurements, many of the thermodynamic parameters are estimated using computational methods, such as the Joback method.

Table 1: General Physicochemical Properties of **Diglycolic Acid**

Property	Value	Source
Molecular Formula	C ₄ H ₆ O ₅	[1]
Molar Mass	134.09 g/mol	[1]
Melting Point	140-144 °C	[2]
Water Solubility	Readily water-soluble	[2]
pK _{a1} (at 20 °C)	2.79	[2]
pK _{a2} (at 20 °C)	3.93	[2]

Table 2: Estimated Thermodynamic Properties of **Diglycolic Acid**

Property	Value	Unit	Method	Source
Standard Enthalpy of Formation (gas, 298.15 K)	-787.73	kJ/mol	Joback Method	[3][4]
Standard Gibbs Free Energy of Formation (gas, 298.15 K)	-653.68	kJ/mol	Joback Method	[3][4]
Enthalpy of Fusion	18.68	kJ/mol	Joback Method	[3][4]
Ideal Gas Heat Capacity (C _p) at 298.15 K	~150	J/mol·K	Joback Method	[3]

Experimental Protocols

Detailed experimental protocols for determining the key thermodynamic properties of organic acids like **diglycolic acid** are outlined below.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of formation of an organic compound is often determined indirectly from its enthalpy of combustion, which can be measured using a bomb calorimeter.

Principle: A known mass of the substance is completely combusted in a constant-volume container (the "bomb") filled with excess oxygen under pressure. The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change of the water is measured.

Apparatus:

- Oxygen bomb calorimeter
- High-precision thermometer or thermistor
- Pellet press
- Ignition wire
- Oxygen tank with pressure regulator

Procedure:

- A pellet of a known mass of **diglycolic acid** is prepared using a pellet press.
- The pellet is placed in the sample holder within the bomb. An ignition wire of known length and material is attached to the electrodes, with a portion of the wire in contact with the pellet.
- A small, known amount of water is added to the bomb to saturate the internal atmosphere, ensuring that any water formed during combustion is in the liquid state.
- The bomb is sealed and purged with oxygen to remove any nitrogen, then filled with pure oxygen to a pressure of approximately 25-30 atm.
- The bomb is placed in a calorimeter can containing a precisely measured volume of water.

- The calorimeter is assembled, and the initial temperature of the water is recorded at regular intervals to establish a baseline.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- The heat capacity of the calorimeter system is determined by combusting a standard substance with a known enthalpy of combustion, such as benzoic acid.
- The enthalpy of combustion of **diglycolic acid** is calculated from the temperature rise, the heat capacity of the calorimeter, and the mass of the sample, with corrections made for the heat of ignition and the formation of any side products like nitric acid.[\[5\]](#)[\[6\]](#)

Determination of Heat Capacity via Differential Scanning Calorimetry (DSC)

The specific heat capacity of a substance can be determined with high precision using a differential scanning calorimeter.

Principle: DSC measures the difference in heat flow between a sample and a reference material as a function of temperature, while both are subjected to a controlled temperature program.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Sample pans (e.g., aluminum)
- A reference material with a well-known heat capacity (e.g., sapphire)

Procedure (ASTM E1269 Standard Method):

- Baseline Run: An empty sample pan and an empty reference pan are placed in the DSC cell, and a temperature program (heating at a constant rate, e.g., 20 °C/min) is run to obtain a

baseline heat flow signal.

- Reference Material Run: A known mass of a standard reference material (e.g., a sapphire disk) is placed in the sample pan, and the same temperature program is run.
- Sample Run: The reference material is replaced with a known mass of **diglycolic acid** powder, and the identical temperature program is run again.
- Calculation: The specific heat capacity of the sample at a given temperature is calculated using the following equation:

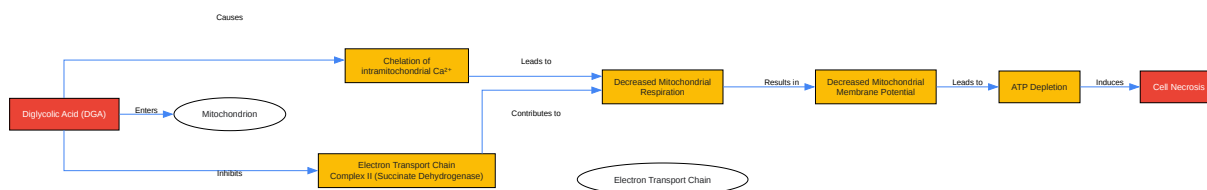
$$C_{p,\text{sample}} = (C_{p,\text{std}}) * (m_{\text{std}} / m_{\text{sample}}) * (DSC_{\text{sample}} - DSC_{\text{baseline}}) / (DSC_{\text{std}} - DSC_{\text{baseline}})$$

where:

- $C_{p,\text{sample}}$ is the specific heat capacity of the sample
- $C_{p,\text{std}}$ is the known specific heat capacity of the standard
- m_{std} and m_{sample} are the masses of the standard and the sample, respectively
- DSC_{sample} , DSC_{std} , and DSC_{baseline} are the heat flow signals from the sample, standard, and baseline runs, respectively.^{[7][8][9]}

Visualization of the Toxicological Pathway

Diglycolic acid exerts its toxic effects primarily through the disruption of mitochondrial function in renal proximal tubule cells. The following diagram illustrates the key steps in this pathway.



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Caption: Mitochondrial toxicity pathway of **diglycolic acid**.

Conclusion

This technical guide provides a summary of the currently available thermodynamic data for **diglycolic acid**, outlines the standard experimental procedures for determining these properties, and visualizes its primary mechanism of toxicity. While experimentally determined thermodynamic values for properties such as enthalpy of formation and Gibbs free energy remain elusive in the literature, the provided estimated values serve as a useful reference for researchers. The detailed experimental protocols offer a clear path for future studies to obtain these crucial data points. The visualization of the toxicological pathway highlights the molecular mechanisms underlying **diglycolic acid**-induced nephrotoxicity, providing a valuable tool for researchers in toxicology and drug development.

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- To cite this document: BenchChem. [Thermodynamic Properties of Diglycolic Acid: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032558#thermodynamic-properties-of-diglycolic-acid]

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